

A Technical Guide to Dimethomorph-d8: Commercial Availability, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Dimethomorph-d8*

Cat. No.: *B583906*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethomorph-d8**, a deuterated analog of the fungicide Dimethomorph. This document details its commercial availability, physicochemical properties, and key experimental applications, with a focus on its mode of action as a fungicide and its off-target effects on androgen receptor activity.

Commercial Availability and Suppliers

Dimethomorph-d8 is available from several commercial suppliers specializing in research chemicals and analytical standards. The availability may vary, and it is recommended to contact the suppliers directly for current stock and pricing information.

Supplier	Website	Notes
Santa Cruz Biotechnology	--INVALID-LINK--	Offers Dimethomorph-d8 for proteomics research.[1]
CymitQuimica	--INVALID-LINK--	Provides Dimethomorph-d8, labeled as Dimethomorph D8 (Morpholine D8).[2]
LGC Standards	--INVALID-LINK--	Supplies Dimethomorph-d8 (morpholine-d8) as a stable isotope-labeled analytical standard.
Adva Tech Group Inc.	--INVALID-LINK--	Distributor of Life Science Reagents and Chemicals, including Dimethomorph-d8.
MedchemExpress	--INVALID-LINK--	Offers Dimethomorph-d8 for research purposes.
Isotope Science / Alfa Chemistry	--INVALID-LINK--	Supplies Dimethomorph-d8 as a deuterium-labeled Dimethomorph.[3]

Physicochemical and Toxicological Data

The following tables summarize the key physicochemical and toxicological properties of **Dimethomorph-d8** and its non-deuterated form, Dimethomorph. This data is compiled from various safety data sheets and chemical databases.

Table 1: Physicochemical Properties of **Dimethomorph-d8**

Property	Value	Source
CAS Number	1346606-71-0	[1]
Unlabeled CAS	110488-70-5	[1]
Molecular Formula	C ₂₁ H ₁₄ D ₈ ClNO ₄	[1]
Molecular Weight	395.91 g/mol	[1]
Appearance	Yellow solid	[2]
Purity	>95% (HPLC)	Adva Tech Group Inc.
SMILES	<chem>[2H]C1([2H])OC([2H])([2H])C([2H])([2H])N(C(=O)/C=C(/c2ccc(Cl)cc2)c2ccc(OC)c(OC)c2)C1([2H])[2H]</chem>	[2]
InChI	InChI=1S/C21H22ClNO4/c1-25-19-8-5-16(13-20(19)26-2)18(15-3-6-17(22)7-4-15)14-21(24)23-9-11-27-12-10-23/h3-8,13-14H,9-12H2,1-2H3/b18-14+/i9D2,10D2,11D2,12D2	[2]
InChIKey	QNBTYORWCCMPQP-RLTCFVBRSA-N	[2]

Table 2: Toxicological Data for Dimethomorph (Non-deuterated)

Endpoint	Value	Species	Source
Oral LD50	3900 mg/kg	Rat	[1]
Dermal LD50	>3000 mg/kg	Rat	Exposome-Explorer
Inhalation LC50 (4h)	>4.2 mg/m ³	Rat	Exposome-Explorer
Eye Irritation	May cause irritation	[1]	
Skin Irritation	May cause irritation	[1]	
Carcinogenicity	Not classified as a carcinogen by IARC or ACGIH	[1]	

Experimental Protocols

This section outlines methodologies for key experiments involving Dimethomorph. While specific protocols for **Dimethomorph-d8** are not readily available, it is typically used as an internal standard in analytical methods for the quantification of Dimethomorph. The following protocols are for the non-deuterated compound and provide a framework for its use in research.

In Vitro Antifungal Activity Assay

This protocol is adapted from studies on the mode of action of Dimethomorph against Oomycete fungi.

Objective: To determine the inhibitory effect of Dimethomorph on the mycelial growth of a target Oomycete fungus.

Materials:

- Dimethomorph
- Target Oomycete fungus (e.g., *Phytophthora infestans*)
- Appropriate fungal growth medium (e.g., Potato Dextrose Agar - PDA)

- Solvent for Dimethomorph (e.g., DMSO)
- Sterile petri dishes
- Incubator

Methodology:

- Prepare a stock solution of Dimethomorph in the chosen solvent.
- Prepare the fungal growth medium and autoclave to sterilize.
- Cool the medium to approximately 45-50°C and add Dimethomorph stock solution to achieve a range of final concentrations (e.g., 0.1, 1, 10, 100 µg/mL). Also, prepare a control plate with the solvent alone.
- Pour the amended and control media into sterile petri dishes and allow them to solidify.
- Inoculate the center of each plate with a mycelial plug from an actively growing culture of the target fungus.
- Incubate the plates at the optimal growth temperature for the fungus.
- Measure the radial growth of the fungal colony at regular intervals until the colony on the control plate reaches the edge of the dish.
- Calculate the percentage of growth inhibition for each concentration compared to the control.

Androgen Receptor (AR) Activity Reporter Gene Assay

This protocol is a generalized method based on in vitro assays used to screen for endocrine-disrupting chemicals.

Objective: To assess the potential of Dimethomorph to act as an agonist or antagonist of the androgen receptor.

Materials:

- Dimethomorph

- A mammalian cell line stably transfected with a human androgen receptor expression vector and an androgen-responsive reporter gene (e.g., luciferase).
- Cell culture medium and supplements.
- Dihydrotestosterone (DHT) as a positive control for AR agonism.
- A known AR antagonist (e.g., Flutamide) as a positive control for antagonism.
- Lysis buffer and luciferase assay substrate.
- Luminometer.

Methodology:

Agonist Mode:

- Seed the cells in a 96-well plate and allow them to attach overnight.
- Treat the cells with a range of concentrations of Dimethomorph. Include a vehicle control (solvent) and a positive control (DHT).
- Incubate for 24-48 hours.
- Lyse the cells and measure the luciferase activity using a luminometer.
- An increase in luciferase activity compared to the vehicle control indicates potential AR agonism.

Antagonist Mode:

- Seed the cells as described above.
- Co-treat the cells with a fixed concentration of DHT and a range of concentrations of Dimethomorph. Include a vehicle control, a DHT-only control, and a positive antagonist control.
- Incubate for 24-48 hours.

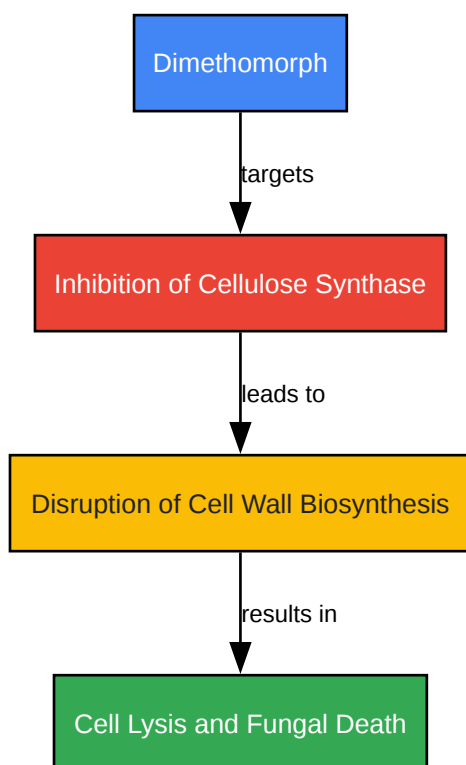
- Lyse the cells and measure the luciferase activity.
- A decrease in DHT-induced luciferase activity indicates potential AR antagonism.

Signaling Pathways and Experimental Workflows

Mechanism of Action of Dimethomorph as a Fungicide

Dimethomorph acts by disrupting the cell wall formation in Oomycete fungi.[4][5] It specifically inhibits the biosynthesis of cellulose, a major component of the cell walls in this fungal class. This leads to the lysis of the fungal cells, particularly during active growth stages.

Mechanism of Action of Dimethomorph

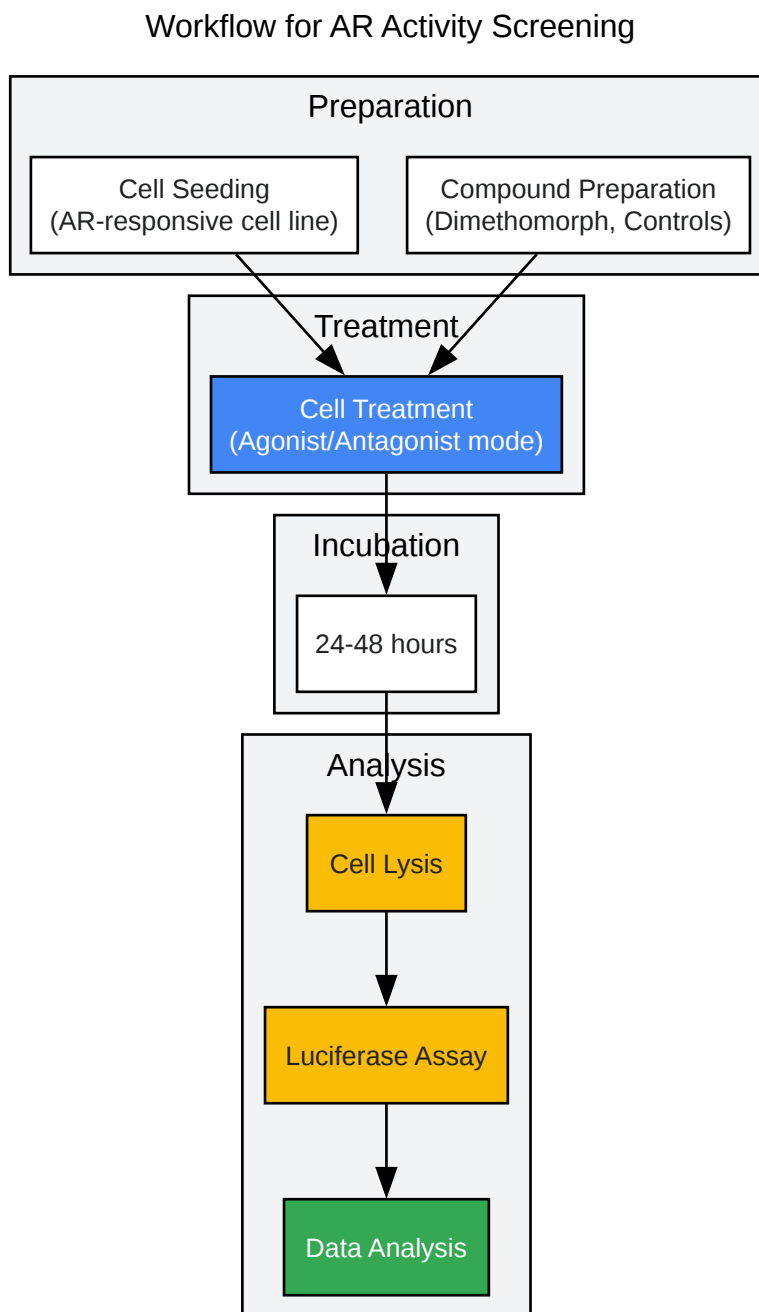


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Caption: Mechanism of Dimethomorph on Fungal Cells.

Experimental Workflow for In Vitro Androgen Receptor Activity Screening

The following diagram illustrates a typical workflow for screening compounds for their potential to interact with the androgen receptor using a reporter gene assay.



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- To cite this document: BenchChem. [A Technical Guide to Dimethomorph-d8: Commercial Availability, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b583906/docs#a-technical-guide-to-dimethomorph-d8-commercial-availability-and-applications\]](https://www.benchchem.com/product/b583906/docs#a-technical-guide-to-dimethomorph-d8-commercial-availability-and-applications)

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